

Technical Safety & Handling Guide: 2-Chloro-3'-piperidinomethyl benzophenone

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Compound of Interest

Compound Name:	2-Chloro-3'-piperidinomethyl benzophenone
CAS No.:	898793-30-1
Cat. No.:	B1613552

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A Strategic Protocol for High-Value Medicinal Scaffolds Executive Summary & Chemical Architecture

2-Chloro-3'-piperidinomethyl benzophenone (CAS 898793-30-1) represents a specialized pharmacophore scaffold, merging the lipophilic, privileged benzophenone core with a basic piperidine moiety. While often categorized generically as a "building block," its structural duality—combining an electron-deficient chlorophenyl ring with an electron-rich, basic piperidine tail—dictates specific handling protocols to prevent degradation and ensure operator safety.

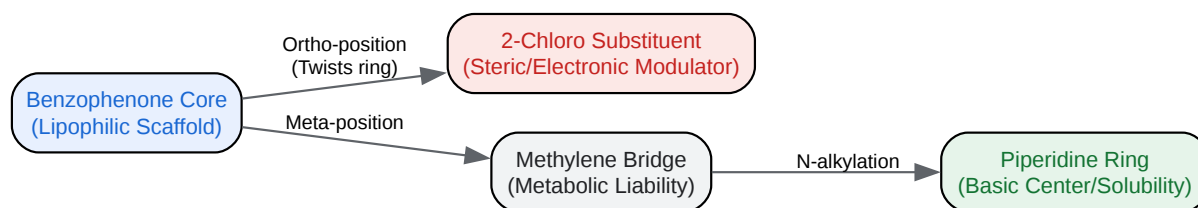
This guide moves beyond the standard Safety Data Sheet (SDS). It provides a mechanism-based approach to handling, storage, and experimental integration, designed for researchers synthesizing novel anti-inflammatory or anticancer agents where this scaffold is frequently employed.

Chemical Identity Matrix

Parameter	Technical Specification
CAS Number	898793-30-1
IUPAC Name	(2-chlorophenyl)(3-(piperidin-1-ylmethyl)phenyl)methanone
Molecular Formula	C ₁₉ H ₂₀ ClNO
Molecular Weight	313.82 g/mol
Physical State	Solid (Crystalline powder)
Predicted Boiling Point	444.7 ± 30.0 °C (at 760 mmHg)
Solubility Profile	Soluble in DMSO, DCM, Methanol; Sparingly soluble in Water.[1][2][3][4]
pKa (Predicted)	~9.5 (Piperidine nitrogen)

Structural Visualization

The following diagram illustrates the core connectivity and the distinct "zones" of reactivity that define both its utility and its stability risks.



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Figure 1: Structural decomposition highlighting the steric influence of the ortho-chlorine and the basicity of the piperidine tail.

Hazard Profiling & Mechanistic Toxicology

Standard SDSs often list generic hazards. Here, we analyze the causality of these hazards based on Structure-Activity Relationships (SAR).

The "Read-Across" Hazard Assessment

Due to the specific nature of this research chemical, comprehensive in vivo toxicology data is limited. We apply Read-Across methodology using the parent pharmacophores: Benzophenone (photosensitizer) and Piperidine (irritant/base).

- Acute Toxicity (Oral/Dermal): Predicted Category 4. The piperidine moiety contributes to potential CNS effects if absorbed in high quantities, acting similarly to other cyclic secondary amines.
- Skin & Eye Corrosion: High Risk. The free base form of the piperidine ring (pKa ~9.5) makes this compound caustic. Upon contact with moisture in mucous membranes, it generates a localized alkaline environment, leading to tissue damage.
- Sensitization: Benzophenone derivatives are known photo-initiators. Handling this compound under strong UV light without protection may induce photo-allergic reactions.

GHS Classification (Derived)

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.
Eye Irritation	2A	H319: Causes serious eye irritation.
STOT - Single Exp.	3	H335: May cause respiratory irritation.
Aquatic Chronic	3	H412: Harmful to aquatic life with long-lasting effects.

Advanced Handling & Stability Protocols

Trustworthiness in chemistry comes from reproducible handling. The following protocols ensure the compound's integrity is maintained.

Stability & Degradation Pathways

Researchers must be aware of two primary degradation vectors:

- **N-Oxidation:** The tertiary amine in the piperidine ring is susceptible to oxidation (forming N-oxides) if stored in air over long periods.
- **Photolytic Cleavage:** The benzophenone core absorbs UV light. Long-term exposure to ambient lab light can lead to radical formation and gradual darkening of the solid.

The "Inert-Atmosphere" Solubilization Protocol

Objective: Prepare a stock solution (e.g., 10mM in DMSO) without introducing moisture or oxidative stress.

- **Environment:** Perform weighing in a desiccated glove box or a static-free weighing station.
- **Solvent Choice:** Use Anhydrous DMSO (Grade $\geq 99.9\%$). Water content $>0.1\%$ can cause protonation of the piperidine, altering solubility profiles in biological assays.
- **Dissolution:**
 - Add solvent to the solid (not vice versa) to prevent clumping.
 - Vortex for 30 seconds. If turbidity persists, sonicate at $<30^{\circ}\text{C}$. Warning: High-heat sonication can degrade the benzophenone linkage.
- **Storage:** Aliquot into amber glass vials (UV protection) with PTFE-lined caps. Store at -20°C .

Spill Response Logic

- Do not use water initially. Water will spread the lipophilic powder.
- **Step 1:** Cover spill with dry sand or Vermiculite.
- **Step 2:** Scoop into a waste container.
- **Step 3:** Clean the surface with an acidic ethanol solution (5% Acetic Acid in Ethanol). This neutralizes the basic piperidine residue, ensuring no irritant dust remains.

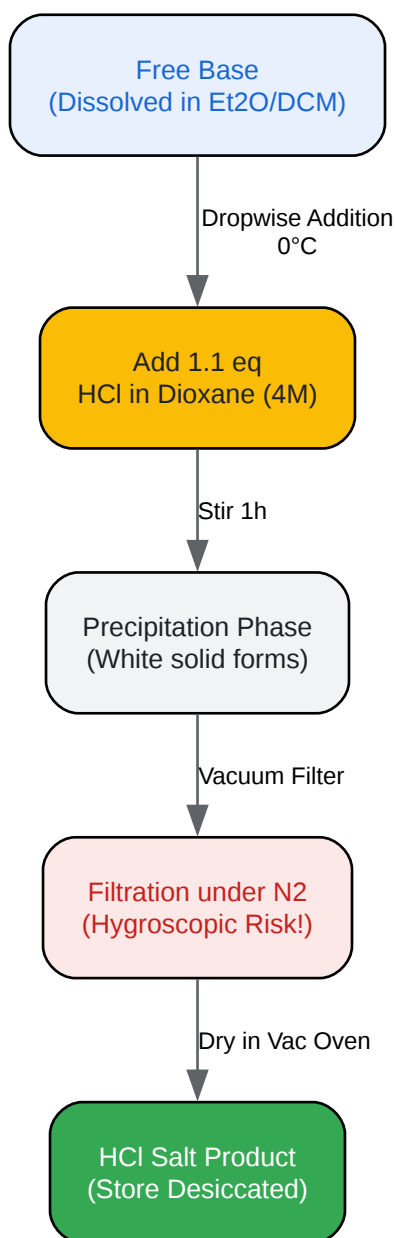
Experimental Integration: Synthetic Workflows

Expertise requires understanding how this molecule behaves in a reaction vessel. This section details its use as an intermediate.

This compound is frequently used as a scaffold for Suzuki-Miyaura couplings (via the chlorophenyl ring, though sterically hindered) or as a target for salt formation to improve bioavailability.

Workflow: Salt Formation (Hydrochloride)

To convert the free base to a stable, water-soluble salt for biological testing:



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Figure 2: Controlled conversion of the free base to the hydrochloride salt. Note the hygroscopic risk at the filtration stage.

Emergency Control Measures

In the event of exposure, the "Basic" nature of the piperidine side chain dictates the response.

- Eye Contact: Flush immediately with saline for 15 minutes. Critical: Do not rub eyes; the crystalline powder is abrasive and caustic.
- Skin Contact: Wash with soap and water. If redness persists (chemical burn from alkalinity), seek medical attention.
- Inhalation: Move to fresh air. The chlorobenzophenone moiety creates heavy dust; monitor for delayed pulmonary irritation.

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